

An In-depth Technical Guide to (1-Methylhexyl)ammonium Sulphate

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Compound of Interest

Compound Name: (1-Methylhexyl)ammonium
sulphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1-Methylhexyl)ammonium sulphate**, also known as Tuaminoheptane sulfate. The document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols, designed for an audience in research and drug development.

Chemical Identity and Structure

(1-Methylhexyl)ammonium sulphate is the sulphate salt of 2-aminoheptane. The chemical name tuaminoheptane is also frequently used for the active compound. It is a sympathomimetic amine and vasoconstrictor, which has been used as a nasal decongestant.^[1] The structure consists of two protonated 1-methylhexylamine ((2-aminoheptane)) cations ionically bonded to a single sulfate anion.

Chemical Structure:

- IUPAC Name: heptan-2-amine;sulfuric acid^[2]
- Other Names: Tuaminoheptane sulfate, 2-Aminoheptane sulfate, Heptedrine^[3]
- CAS Number: 6411-75-2^[2]^[4]^[5]
- Molecular Formula: C₁₄H₃₆N₂O₄S^[4]^[5]

- Molecular Weight: 328.51 g/mol [\[4\]](#)[\[5\]](#)

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **(1-Methylhexyl)ammonium sulphate** and its active base, 2-aminoheptane, is presented below. The sulfate salt is readily soluble in water.[\[6\]](#)

Property	Value	Reference
For Tuaminoheptane Sulfate		
Molecular Formula	C ₁₄ H ₃₆ N ₂ O ₄ S	[4][5]
Molecular Weight	328.51 g/mol	[4][5]
Exact Mass	328.2396	[2][4]
Appearance	White Powder	[7]
Storage Temperature	2-8°C	[7]
For 2-Aminoheptane (Free Base)		
Molecular Formula	C ₇ H ₁₇ N	[1]
Molecular Weight	115.22 g/mol	[1]
Boiling Point	142-144 °C	[6]
Density	0.766 g/mL at 25 °C	[6]
Refractive Index (n _D ²⁰)	1.418	[6]
pKa (Strongest Basic)	10.43	[7][8]
Water Solubility	Slightly soluble (9 g/L at 20°C)	[6]
Spectroscopic Data (2-Aminoheptane)		
¹ H NMR	--INVALID-LINK--	[9]
¹³ C NMR	--INVALID-LINK--	[10]
Mass Spectrum (Precursor m/z)	116.1434 [M+H] ⁺	[9]

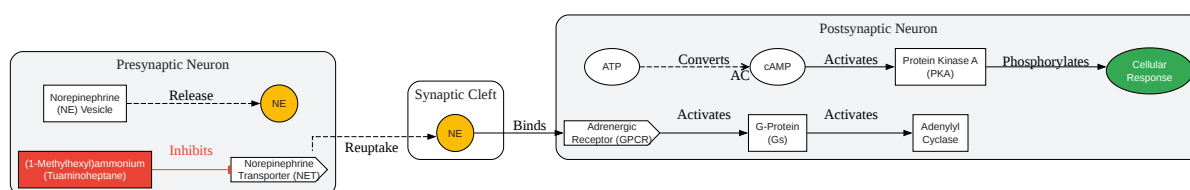
Mechanism of Action

Tuaminoheptane is a sympathomimetic agent that functions as an indirect adrenergic agonist. Its primary mechanism of action involves the inhibition of the norepinephrine transporter (NET),

leading to a blockage of norepinephrine reuptake from the synaptic cleft.[11][12] It also acts as a norepinephrine-releasing agent. This dual action increases the concentration of norepinephrine in the synapse, making it available to bind to and activate adrenergic receptors on the postsynaptic neuron. The activation of these receptors, which are G-protein coupled receptors, initiates a signaling cascade responsible for the observed vasoconstrictive and decongestant effects.[13]

Signaling Pathway

The increased concentration of norepinephrine in the synapse due to the action of tuaminoheptane leads to the activation of α - and β -adrenergic receptors. The binding of norepinephrine to these receptors triggers a conformational change, activating associated G-proteins. For instance, activation of β -adrenergic receptors typically involves the Gs alpha subunit, which in turn activates adenylyl cyclase. Adenylyl cyclase then catalyzes the conversion of ATP to cyclic AMP (cAMP). As a second messenger, cAMP activates protein kinase A (PKA), which goes on to phosphorylate various intracellular proteins, leading to the physiological response.



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Mechanism of Action of **(1-Methylhexyl)ammonium Sulphate**.

Experimental Protocols

Synthesis of (1-Methylhexyl)ammonium Sulphate

While detailed industrial synthesis protocols are proprietary, a general laboratory-scale synthesis can be achieved through the acid-base reaction of 2-aminoheptane with sulfuric acid.

Materials:

- 2-Aminoheptane (1-Methylhexylamine)
- Concentrated Sulfuric Acid (H_2SO_4)
- Anhydrous diethyl ether or other suitable non-polar solvent
- Ethanol (for washing)
- Stir plate and magnetic stir bar
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Dissolve a known molar amount of 2-aminoheptane in a suitable anhydrous solvent such as diethyl ether in a flask.
- Cool the solution in an ice bath with continuous stirring.
- Slowly, and dropwise, add a stoichiometric amount of a cooled, dilute solution of sulfuric acid (0.5 molar equivalents, as two amine molecules react with one sulfuric acid molecule). The reaction is exothermic.
- A white precipitate of **(1-Methylhexyl)ammonium sulphate** should form.
- Continue stirring in the ice bath for a designated period (e.g., 1-2 hours) to ensure complete reaction.
- Collect the precipitate by vacuum filtration.

- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials.
- Dry the product under vacuum to yield the final **(1-Methylhexyl)ammonium sulphate** salt.

Note: This is a generalized protocol. Reaction conditions, including solvent, temperature, and reaction time, should be optimized for safety and yield.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The following outlines a general procedure for the detection of tuaminoheptane in biological matrices, such as urine, which is relevant for doping control analysis.

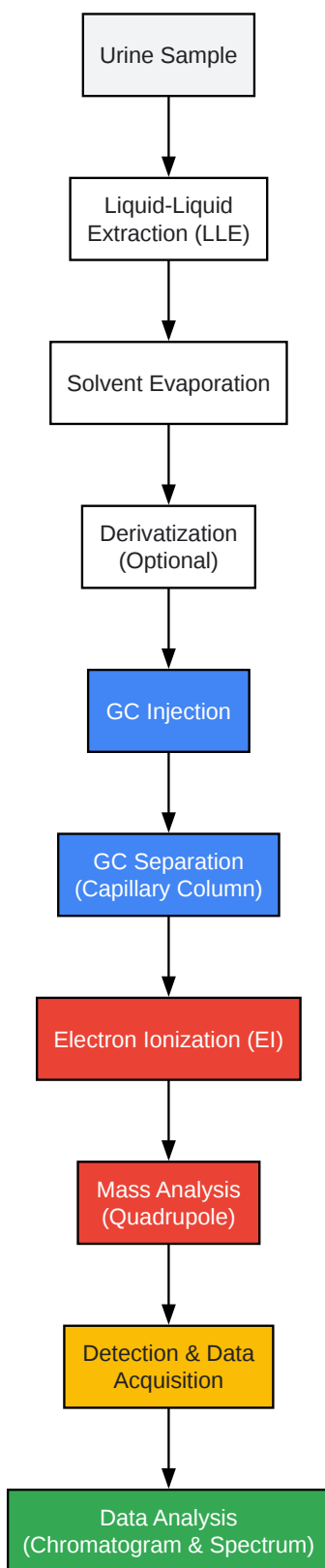
Sample Preparation (Liquid-Liquid Extraction):

- To 5 mL of a urine sample, add a suitable internal standard.
- Adjust the pH of the sample to alkaline conditions (e.g., pH 14) using a strong base like 5M potassium hydroxide.
- Add a non-polar extraction solvent (e.g., 5 mL of methyl tert-butyl ether).
- Vortex the mixture for 10-15 minutes to ensure thorough extraction.
- Centrifuge the sample to separate the organic and aqueous layers.
- Transfer the organic (upper) layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- The dried extract can be derivatized or reconstituted in a suitable solvent for GC-MS analysis.

Instrumentation and Conditions (Illustrative):

- Gas Chromatograph: Agilent GC system (or equivalent)

- Column: HP-5MS capillary column (or similar non-polar column)
- Injector: Split/splitless injector, operated in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- Mass Spectrometer: Quadrupole mass spectrometer
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity and specificity.



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References

- 1. Tuaminoheptane [drugfuture.com]
- 2. Tuaminoheptane Sulfate | CAS 6411-75-2 | LGC Standards [lgcstandards.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 2-AMINOHEPTANE | 123-82-0 [chemicalbook.com]
- 7. go.drugbank.com [go.drugbank.com]
- 8. go.drugbank.com [go.drugbank.com]
- 9. 2-Aminoheptane | C₇H₁₇N | CID 5603 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-AMINOHEPTANE(123-82-0) 13C NMR spectrum [chemicalbook.com]
- 11. Norepinephrine transporter - Wikipedia [en.wikipedia.org]
- 12. mental-health-matters.org [mental-health-matters.org]
- 13. Adrenergic receptor - Wikipedia [en.wikipedia.org]
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